

# Application Notes: Interaction of Lauramide MEA with Polymers for Viscosity Modification

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## Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)dodecanamide*

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## Introduction

Lauramide MEA (Monoethanolamide) is a non-ionic surfactant derived from lauric acid, which is sourced from coconut oil, and monoethanolamine.[1][2][3] It is a versatile ingredient in the cosmetic, personal care, and pharmaceutical industries, functioning as a foam booster, emulsifier, and viscosity-controlling agent.[1][4][5] In its raw form, it is a white, waxy solid at room temperature.[1][2] Its primary utility in viscosity modification stems from its ability to thicken aqueous surfactant-based systems such as shampoos, body washes, and liquid soaps, contributing to a richer, more substantive product texture.[3][4][6]

## Mechanism of Viscosity Modification

The thickening effect of Lauramide MEA in a formulation is primarily attributed to its influence on the structure of surfactant micelles. In a typical surfactant system, primary anionic surfactants form spherical micelles. Lauramide MEA, as a secondary surfactant, integrates into these structures to form larger, elongated, rod-shaped mixed micelles.[7] These elongated micelles can entangle with each other, increasing the internal friction of the solution and thereby raising the viscosity. This effect is often enhanced by the addition of electrolytes like sodium chloride, which reduce repulsion between micelle headgroups, further promoting the transition from spherical to rod-like structures.[7][8]

## Synergistic Interaction with Polymers

A significant enhancement in viscosity can be achieved when Lauramide MEA is used in conjunction with water-soluble polymers. This synergistic effect is more pronounced than the thickening effect of either component used alone. The interaction mechanism involves the formation of polymer-surfactant complexes.<sup>[2][9][10]</sup> According to the "necklace model," surfactant micelles can form at specific sites along the polymer backbone, causing the coiled polymer chain to uncoil and extend.<sup>[2]</sup> This extension increases the polymer's hydrodynamic volume, leading to greater entanglement of polymer chains and a substantial increase in solution viscosity.<sup>[3]</sup>

Commonly Used Polymers:

- Acrylates Copolymers (Carbomers): These are high molecular weight, cross-linked polymers of acrylic acid.<sup>[11]</sup> They thicken a formulation upon neutralization (e.g., with an amine like triethanolamine), which causes the acidic polymer chains to repel each other and uncoil.<sup>[12][13]</sup> The interaction with Lauramide MEA micelles can further enhance the stability and viscosity of this polymer network.
- Cellulose Derivatives (e.g., Hydroxypropyl Methylcellulose - HPMC): These are natural, non-ionic polymers that thicken by hydrating and forming a complex three-dimensional network in the aqueous phase.<sup>[14][15][16]</sup> The presence of Lauramide MEA micelles can reinforce this network, leading to a synergistic increase in viscosity.

## Data Presentation

The following tables illustrate the viscosity-modifying effects of Lauramide MEA, both with electrolytes and in synergy with polymers.

Table 1: Representative Viscosity Response of a Base Surfactant System to Lauramide MEA and NaCl Addition

Formulation ID	Base Surfactant System (%)	Lauramide MEA (%)	NaCl (%)	Resultant Viscosity (cP at 25°C)
F1	15	0	0	300
F2	15	1.5	0	1,500
F3	15	0	1.0	1,200
F4	15	1.5	1.0	5,500

Note: Data are illustrative, based on principles that alkanolamides shift the salt curve to achieve higher viscosity with less electrolyte.[\[9\]](#) The base surfactant system typically consists of primary anionic surfactants like Sodium Laureth Sulfate.

Table 2: Illustrative Synergistic Viscosity Enhancement with Lauramide MEA and Polymer Addition

Formulation ID	Base Surfactant System (%)	Lauramide MEA (%)	Acrylates Copolymer (%)	Resultant Viscosity (cP at 25°C)
G1 (Control)	12	0	0	250
G2 (+ L-MEA)	12	2.0	0	1,800
G3 (+ Polymer)	12	0	0.5	2,100
G4 (Synergy)	12	2.0	0.5	8,000

Note: Data are representative, demonstrating the non-additive, synergistic thickening effect when a surfactant like Lauramide MEA and a polymer are combined. The viscosity of G4 is significantly higher than the sum of the viscosity increases in G2 and G3.

## Visualizations

Fig 1: Synergistic interaction leading to a high-viscosity network.

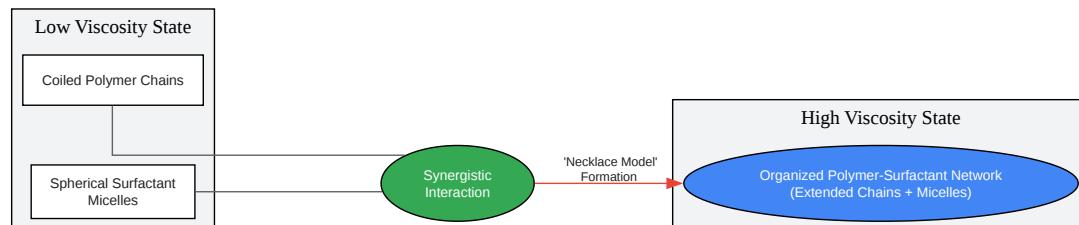
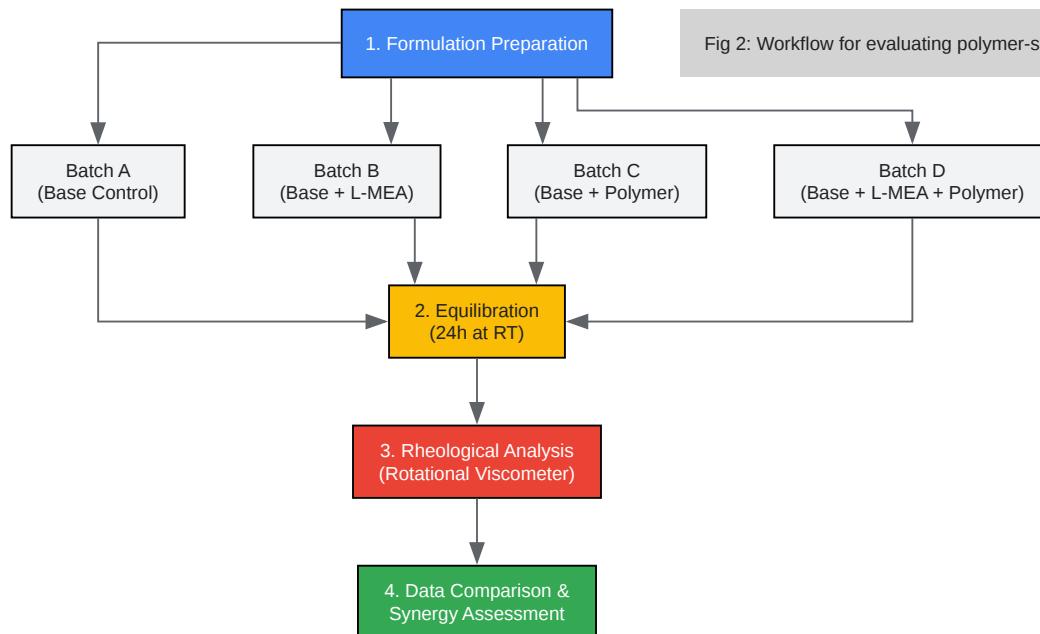


Fig 2: Workflow for evaluating polymer-surfactant synergy.

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